

# 3-Bromo-4-chloro-5-methylpyridine material safety data sheet (MSDS)

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## Compound of Interest

Compound Name: 3-Bromo-4-chloro-5-methylpyridine

Cat. No.: B1379017

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An In-Depth Technical Guide to the Material Safety Data Sheet (MSDS) for **3-Bromo-4-chloro-5-methylpyridine**

## Foreword: A Modern Approach to Chemical Safety and Utility

For the contemporary researcher and drug development professional, a Material Safety Data Sheet (MSDS) must transcend its role as a mere regulatory checklist. It should serve as a foundational technical document that not only ensures safety but also informs experimental design. This guide is structured to provide a comprehensive understanding of **3-Bromo-4-chloro-5-methylpyridine**, framing its safety protocols within the context of its chemical reactivity and synthetic potential. As a halogenated pyridine, its utility as a building block in medicinal chemistry is significant, but this utility is intrinsically linked to its hazardous properties. This document, therefore, provides not just the "what" of safety but the "why," empowering scientists to handle this reagent with confidence and precision.

## Section 1: Chemical Identification and Physicochemical Profile

Correct identification is the cornerstone of chemical safety and experimental reproducibility. **3-Bromo-4-chloro-5-methylpyridine** is a substituted pyridine ring, a heterocyclic aromatic

compound, featuring bromine, chlorine, and methyl functional groups. These substitutions dictate its reactivity and physical properties.

Synonyms: While this specific isomer is less common, related compounds are often referred to by their CAS numbers or alternative IUPAC names. It is crucial to verify the structure and CAS number of the material in hand. For the target compound, identifiers include:

- IUPAC Name: **3-bromo-4-chloro-5-methylpyridine**[\[1\]](#)
- Molecular Formula:  $C_6H_5BrClN$ [\[1\]](#)[\[2\]](#)
- InChI Key: **LBZUNPHQQIYQGV-UHFFFAOYSA-N**[\[1\]](#)

Below is the two-dimensional structure of the molecule, illustrating the substitution pattern on the pyridine ring.

Caption: 2D structure of **3-Bromo-4-chloro-5-methylpyridine**.

## Physicochemical Data

The following table summarizes key physicochemical properties. Data is primarily based on the closely related and more thoroughly documented isomer, 3-Bromo-5-chloro-4-methylpyridine (CAS: 1260010-08-9), which is expected to have very similar physical characteristics.

Property	Value	Source
Molecular Weight	206.47 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Solid, light yellow crystalline powder	<a href="#">[4]</a> <a href="#">[5]</a>
Melting Point	65 to 69 °C	<a href="#">[4]</a>
Boiling Point	223.2 ± 35.0 °C at 760 mmHg	<a href="#">[3]</a>
LogP (octanol/water)	2.80590	<a href="#">[3]</a>
Polar Surface Area (PSA)	12.89 Å <sup>2</sup>	<a href="#">[3]</a>

## Section 2: Hazard Identification and Toxicological Summary

This compound is classified as hazardous. The Globally Harmonized System (GHS) classifications, derived from data on the 3-bromo-5-chloro-4-methylpyridine isomer, provide a clear warning of its potential health effects[2]. The reactivity of the halogenated pyridine ring, which makes it a useful synthetic intermediate, is also the source of its toxicity.

### GHS Hazard Classifications

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed[2].
- Skin Corrosion/Irritation (Category 2): H315 - Causes skin irritation[2].
- Serious Eye Damage/Eye Irritation (Category 2A): H319 - Causes serious eye irritation[2].
- Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory Tract Irritation: H335 - May cause respiratory irritation[2].

### Toxicological Rationale

The observed hazards are consistent with the chemical nature of halogenated aromatic compounds.

- Irritation: The electron-deficient nature of the pyridine ring, enhanced by the electron-withdrawing effects of the bromine and chlorine atoms, makes the molecule reactive towards biological nucleophiles found in skin, eyes, and mucous membranes. This reactivity leads to local inflammation and irritation.
- Acute Toxicity: If ingested, the compound can be absorbed and may interfere with metabolic processes. While the exact mechanism is not fully elucidated, its reactivity suggests potential for covalent modification of essential biomolecules.

## Section 3: Risk Mitigation and Safe Handling Protocols

A proactive approach to safety is paramount. The following protocols are designed as a self-validating system to minimize exposure risk during routine handling, storage, and disposal.

## Engineering Controls: The First Line of Defense

- **Chemical Fume Hood:** All handling of solid **3-Bromo-4-chloro-5-methylpyridine** and its solutions must be conducted in a certified chemical fume hood. This is non-negotiable and directly addresses the respiratory irritation hazard (H335) by preventing inhalation of dust or vapors[6].
- **Ventilation:** The fume hood must have a verified face velocity (typically 80-120 feet per minute) to ensure containment.

## Personal Protective Equipment (PPE): The Essential Barrier

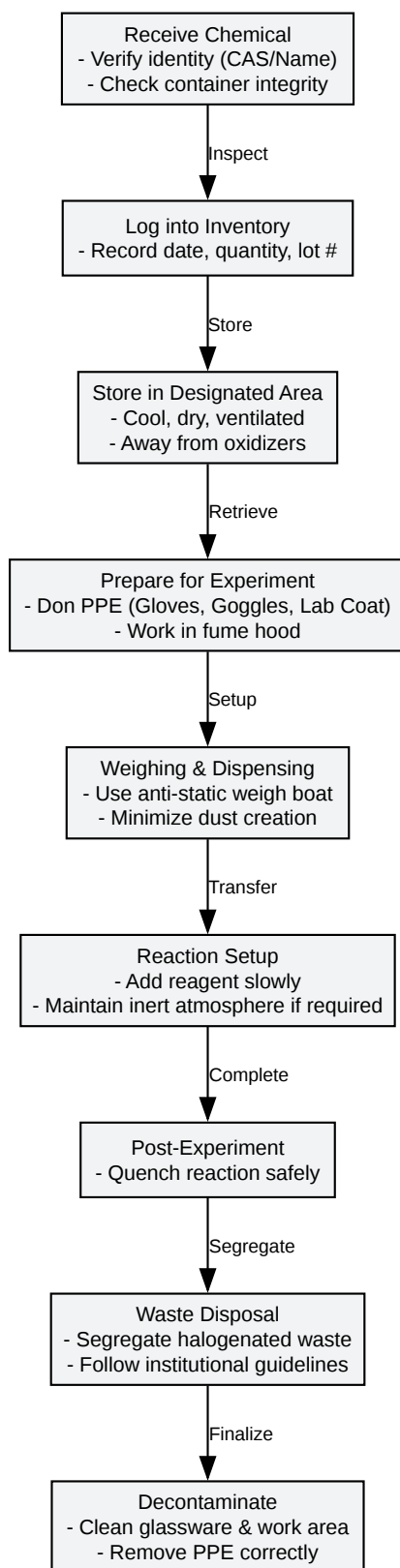
- **Hand Protection:** Wear nitrile or neoprene gloves. Avoid latex gloves due to their poor chemical resistance. If skin contact occurs, wash the affected area immediately with soap and water[6][7]. Contaminated gloves must be disposed of properly, and hands should be washed thoroughly after removal.
- **Eye Protection:** Chemical safety goggles are mandatory. A face shield should be worn in addition to goggles when there is a risk of splashing, such as during solution preparation or transfers[8].
- **Body Protection:** A lab coat is required. For larger quantities, a chemically resistant apron is recommended. Ensure clothing is flame-retardant if working near ignition sources.

## Storage and Handling Workflow

Proper storage is critical for maintaining chemical integrity and safety.

- **Storage Conditions:** Store in a tightly sealed, clearly labeled container in a cool, dry, and well-ventilated area[6]. The storage location should be away from incompatible materials.
- **Incompatible Materials:** Keep away from strong oxidizing agents and strong acids, as these can lead to vigorous, potentially exothermic reactions[6][9].

- Workflow: The following diagram outlines the standard workflow for handling the reagent from receipt to disposal.



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Caption: Standard operating procedure for handling **3-Bromo-4-chloro-5-methylpyridine**.

## Section 4: Emergency Procedures and First Aid

In the event of an accidental exposure or spill, a rapid and informed response is crucial.

### Exposure Protocols

- **Inhalation:** If fumes or dust are inhaled, immediately move the affected person to fresh air. If breathing is difficult or irritation persists, seek medical attention. Call a poison center or doctor if you feel unwell[6].
- **Skin Contact:** Immediately flush the skin with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation occurs, seek medical advice[6].
- **Eye Contact:** Immediately rinse eyes cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical attention[6].
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention or call a poison control center[10].

### Spill and Fire Response

- **Spill Cleanup:** For small spills, absorb with an inert material such as sand or vermiculite. Place in a suitable, labeled container for disposal. Avoid breathing vapors or dust and ensure the area is well-ventilated. Control all sources of ignition[7].
- **Firefighting Measures:** This material is not highly flammable, but containers may burn. Use carbon dioxide (CO<sub>2</sub>), dry chemical powder, or alcohol-resistant foam to extinguish a fire. Do not use a direct water jet, as it may spread the material[6]. Firefighters should wear self-contained breathing apparatus (SCBA).

## Section 5: Stability, Reactivity, and Synthetic Utility

Understanding the chemical behavior of **3-Bromo-4-chloro-5-methylpyridine** is essential for its safe use in research and development.

- **Stability:** The compound is stable under recommended storage conditions.
- **Reactivity Profile:** The two halogen substituents provide distinct handles for synthetic transformations, making this a valuable building block.
  - **Nucleophilic Aromatic Substitution:** The chloro and bromo groups can be displaced by strong nucleophiles, although this often requires harsh conditions.
  - **Cross-Coupling Reactions:** The C-Br and C-Cl bonds are prime sites for metal-catalyzed cross-coupling reactions, such as Suzuki-Miyaura couplings with various arylboronic acids. This is a common strategy for building molecular complexity and is widely used in the synthesis of kinase inhibitors and other bioactive molecules[4].
- **Hazardous Decomposition Products:** Under combustion, it may produce toxic fumes, including carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), hydrogen bromide (HBr), and hydrogen chloride (HCl)[9].

This reactivity profile highlights why the compound is a valuable intermediate in the pharmaceutical and agrochemical industries, where it serves as a scaffold for creating more complex molecules with potential biological activity[4][5][11].

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